

Essential Safety and Logistical Information for Handling Hirsutine

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Compound of Interest

Compound Name: *Hirsutine*

Cat. No.: *B8086826*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal guidelines for the indole alkaloid **Hirsutine**.

Physicochemical and Toxicological Data

While specific occupational exposure limits (OELs) for **Hirsutine** have not been formally established, the following data provides insight into its physical properties and acute toxicity. This information should be used to inform risk assessments and handling procedures.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ N ₂ O ₃	[1][2][3]
Molecular Weight	368.47 g/mol	[1][2][3]
Appearance	White to beige powder/crystal	[4][5]
Melting Point	101 °C	[2][4]
Boiling Point	531.7 ± 50.0 °C (Predicted)	[4][5]
Solubility	Soluble in DMSO, methanol, ethanol, chloroform, acetone, and other organic solvents.	[4][5][6][7]
Acute Toxicity (LD50)	Intraperitoneal (mouse): 200 mg/kg	[2]

Personal Protective Equipment (PPE)

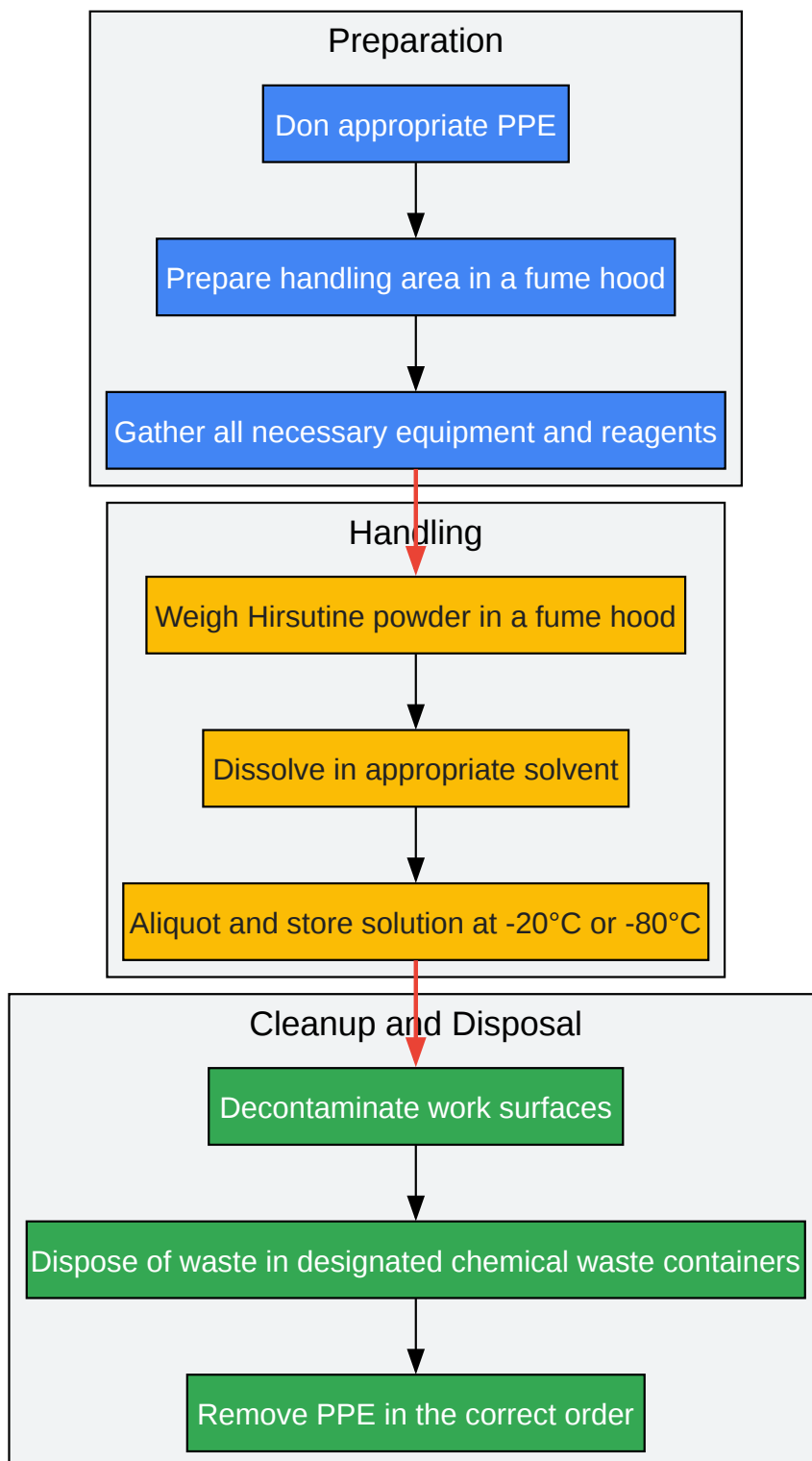
Due to the potent biological activity of **Hirsutine** and the absence of established OELs, a cautious approach to personal protection is essential. The following PPE is recommended as a minimum standard when handling **Hirsutine** powder or solutions.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile or latex gloves	Unlined and disposable. Double-gloving is recommended when handling concentrated solutions or the pure compound.
Eye Protection	Safety glasses with side shields or safety goggles	To protect against splashes or airborne particles.
Body Protection	Laboratory coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	N95 or higher rated respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Operational Plan: Handling Hirsutine in a Laboratory Setting

Adherence to a strict operational workflow is critical to minimize exposure and ensure the integrity of the compound.

Workflow for Safe Handling of Hirsutine

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